

# Preparing UAMC-3203 Hydrochloride Stock Solutions: An Application Note and Protocol

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## Compound of Interest

Compound Name: UAMC-3203 hydrochloride

Cat. No.: B2603605

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## Abstract

**UAMC-3203 hydrochloride** is a potent and selective small-molecule inhibitor of ferroptosis, a form of regulated cell death driven by iron-dependent lipid peroxidation.<sup>[1][2]</sup> Its improved stability and solubility compared to earlier ferroptosis inhibitors like Ferrostatin-1 make it a valuable tool for studying cellular death pathways and a promising candidate for therapeutic development in diseases associated with ferroptosis.<sup>[3][4]</sup> This document provides detailed protocols for the preparation of **UAMC-3203 hydrochloride** stock solutions for both in vitro and in vivo applications, alongside relevant chemical and biological data to guide experimental design.

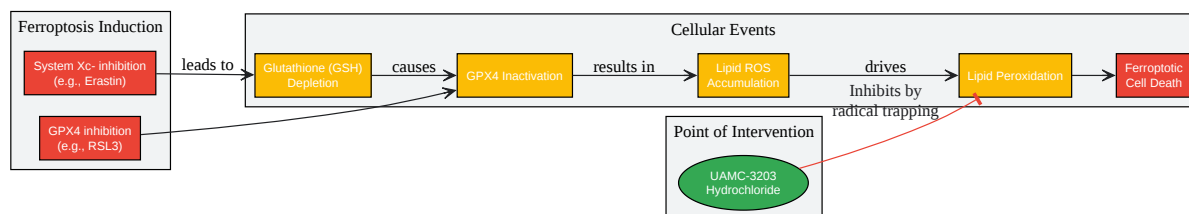
## Chemical and Physical Properties

**UAMC-3203 hydrochloride** is a white to off-white solid.<sup>[5]</sup> A summary of its key chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C <sub>25</sub> H <sub>38</sub> ClN <sub>5</sub> O <sub>2</sub> S	[5]
Molecular Weight	508.12 g/mol	[5]
CAS Number	2271358-65-5	[5]
Purity	≥98%	[2]
Appearance	Crystalline solid	[2]

## Mechanism of Action: Inhibition of Ferroptosis

UAMC-3203 acts as a lipophilic radical-trapping antioxidant.[1][6] It intercalates into cellular membranes where it can directly scavenge lipid peroxyl radicals, thereby halting the chain reaction of lipid peroxidation that is characteristic of ferroptosis.[1][4] This mechanism of action prevents the accumulation of cytotoxic lipid reactive oxygen species (ROS) and subsequent cell death. The inhibitory effect of UAMC-3203 on the ferroptosis signaling pathway is depicted in the following diagram.



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**Diagram 1. UAMC-3203 Hydrochloride Mechanism of Action.**

## Solubility and Stock Solution Preparation

The solubility of **UAMC-3203 hydrochloride** is a critical factor in the preparation of stock solutions. It is highly soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol, but has limited solubility in aqueous solutions.<sup>[7]</sup> For most in vitro cell culture experiments, a high-concentration stock solution in DMSO is recommended. For in vivo studies, specific formulations are required to ensure bioavailability and minimize toxicity.

Table 2: Solubility of **UAMC-3203 Hydrochloride**

Solvent	Solubility	Notes	Reference
DMSO	≥ 125 mg/mL (≥ 246.00 mM)	Ultrasonic treatment may be needed. Use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can impact solubility.	[5]
Ethanol	Soluble	---	
Water	Insoluble	---	
DMSO:PBS (pH 7.2) (1:3)	~0.25 mg/mL	Prepare by first dissolving in DMSO, then diluting with PBS. Aqueous solutions are not recommended for storage beyond one day.	[7]

## Experimental Protocols

### Protocol 1: Preparation of High-Concentration Stock Solution for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

- **UAMC-3203 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **UAMC-3203 hydrochloride** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.08 mg of the compound.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube. For a 10 mM stock solution, add 1 mL of DMSO for every 5.08 mg of **UAMC-3203 hydrochloride**.
- **Dissolution:** Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes.<sup>[3]</sup> Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).<sup>[5]</sup>

Table 3: Example Volumes for Preparing 10 mM Stock Solution

Desired Volume	Mass of UAMC-3203 HCl	Volume of DMSO
1 mL	5.08 mg	1 mL
5 mL	25.4 mg	5 mL
10 mL	50.8 mg	10 mL

## Protocol 2: Preparation of Working Solutions for In Vivo Use

For animal studies, **UAMC-3203 hydrochloride** must be formulated in a vehicle that is safe for administration and ensures solubility. Below are three commonly used formulations. It is recommended to prepare these solutions fresh on the day of use.

Materials:

- 10 mM **UAMC-3203 hydrochloride** stock solution in DMSO (from Protocol 1)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile Saline (0.9% NaCl)
- (2-Hydroxypropyl)- $\beta$ -cyclodextrin (SBE- $\beta$ -CD)
- Corn Oil
- Sterile tubes and syringes

Formulation A: DMSO/PEG300/Tween-80/Saline<sup>[3]</sup>

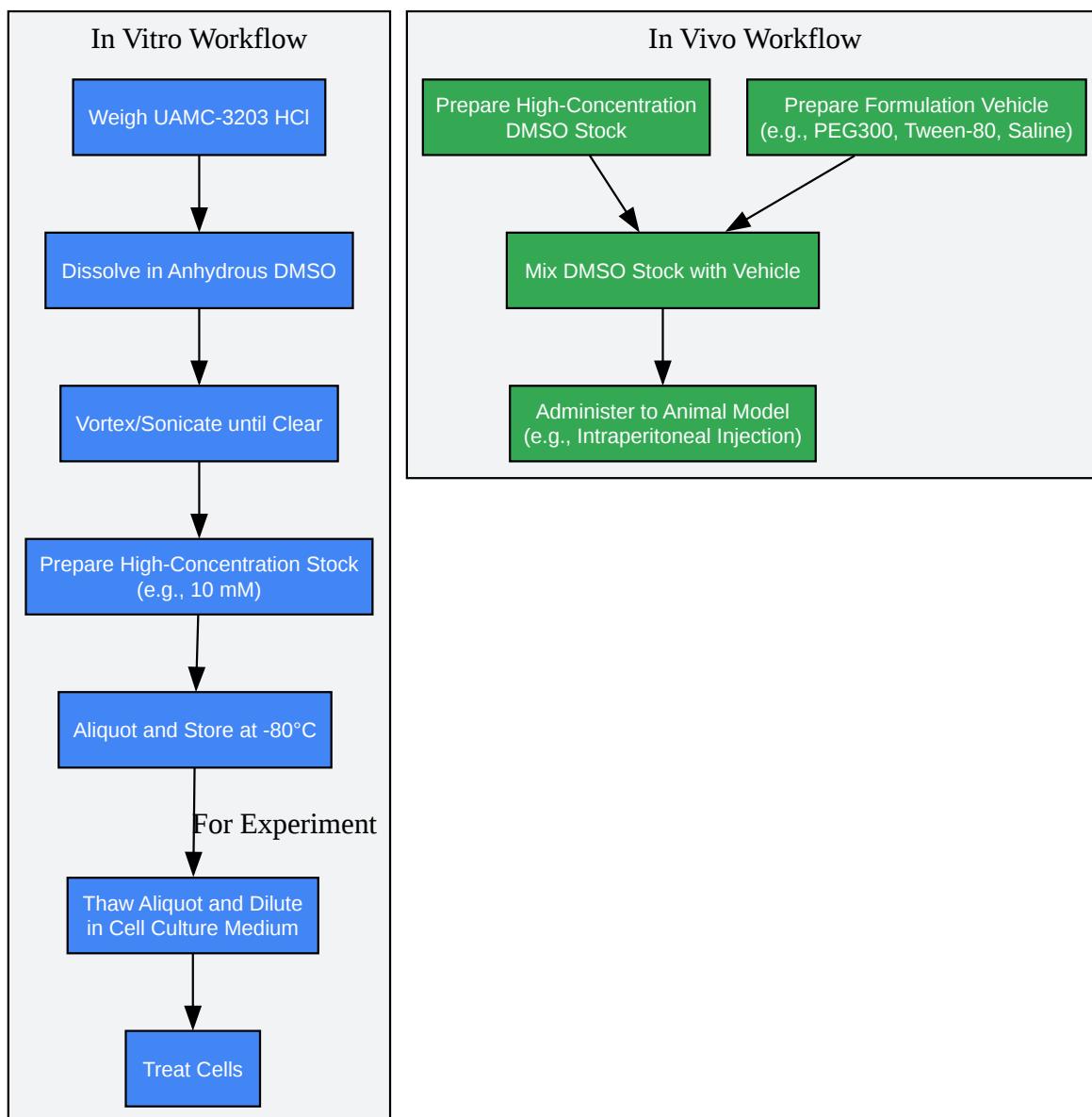
- To prepare 1 mL of a 2.08 mg/mL (4.09 mM) working solution, begin with a 20.8 mg/mL stock solution of UAMC-3203 in DMSO.
- In a sterile tube, add 100  $\mu$ L of the 20.8 mg/mL DMSO stock solution to 400  $\mu$ L of PEG300. Mix thoroughly.
- Add 50  $\mu$ L of Tween-80 to the mixture and mix until the solution is clear.
- Add 450  $\mu$ L of sterile saline to bring the final volume to 1 mL. Mix thoroughly before administration.

Formulation B: DMSO/SBE- $\beta$ -CD in Saline<sup>[5]</sup>

- To prepare 1 mL of a  $\geq 2.08$  mg/mL ( $\geq 4.09$  mM) working solution, start with a 20.8 mg/mL stock solution in DMSO.
- In a sterile tube, add 100  $\mu$ L of the 20.8 mg/mL DMSO stock solution to 900  $\mu$ L of a 20% SBE- $\beta$ -CD solution in saline.
- Mix thoroughly until the solution is clear.

#### Formulation C: DMSO/Corn Oil<sup>[5]</sup>

- To prepare 1 mL of a  $\geq 2.08$  mg/mL ( $\geq 4.09$  mM) working solution, use a 20.8 mg/mL stock solution in DMSO.
- In a sterile tube, add 100  $\mu$ L of the 20.8 mg/mL DMSO stock solution to 900  $\mu$ L of corn oil.
- Mix thoroughly.



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**Diagram 2.** Experimental Workflow for UAMC-3203 HCl.

## Application Data

**UAMC-3203 hydrochloride** has demonstrated potent inhibition of ferroptosis in various experimental models.

Table 4: In Vitro and In Vivo Activity of **UAMC-3203 Hydrochloride**

Parameter	Cell Line / Animal Model	Concentration / Dosage	Result	Reference
IC <sub>50</sub>	Human IMR-32 Neuroblastoma Cells	10 nM	Inhibition of erastin-induced ferroptosis.	[2]
IC <sub>50</sub>	General	12 nM	Potent and selective ferroptosis inhibitor.	[5]
Cytotoxicity	Human Corneal Epithelial (HCE) Cells	10 µM and 50 µM	Significant reduction in cell viability after 3 hours. No toxicity observed at 10 nM and 1 µM.	[3]
In Vivo Efficacy	Mouse model of acute iron poisoning	20 µmol/kg	Decreased plasma lactate dehydrogenase (LDH) levels.	[2]
In Vivo Toxicity	Wild-type mice	20 µmol/kg (daily intraperitoneal injection for 4 weeks)	No observed toxicity.	[5]

## Conclusion

**UAMC-3203 hydrochloride** is a robust and reliable tool for the study of ferroptosis. Proper preparation of stock and working solutions is paramount to achieving reproducible and accurate experimental results. The protocols and data presented in this application note

provide a comprehensive guide for researchers utilizing this potent ferroptosis inhibitor. Always refer to the specific product information sheet for the lot of **UAMC-3203 hydrochloride** being used and adhere to all laboratory safety guidelines.

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